

1-Bromodecane-d21 supplier information

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Compound of Interest

Compound Name: 1-Bromodecane-d21

CAS No.: 98195-39-2

Cat. No.: B1284251

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Technical Guide: 1-Bromodecane-d21

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Bromodecane-d21**, a deuterated form of 1-bromodecane. It is primarily utilized as an internal standard in analytical applications, particularly in mass spectrometry-based quantification, to ensure accuracy and precision. This document outlines its chemical and physical properties, lists prominent suppliers, and presents a general experimental workflow for its application.

Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Bromodecane-d21**, compiled from various suppliers.

Property	Value	Suppliers Citing Data
Isotopic Purity	98 atom % D	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes[1][2]
Chemical Purity	95%	Cambridge Isotope Laboratories, Inc.[1][3]
Molecular Weight	242.31 g/mol	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes
Boiling Point (bp)	238 °C (lit.)	Sigma-Aldrich
Density	1.166 g/mL at 25 °C	Sigma-Aldrich
Linear Formula	CD ₃ (CD ₂) ₉ Br or CD ₃ (CD ₂) ₈ CD ₂ Br	Sigma-Aldrich, Cambridge Isotope Laboratories, Inc., CDN Isotopes
CAS Number	98195-39-2	Cambridge Isotope Laboratories, Inc., CDN Isotopes

Supplier Information

A number of chemical suppliers offer **1-Bromodecane-d21**. The table below lists some of the key suppliers and the information they provide.

Supplier	Product Name/Number	Key Information Provided
Sigma-Aldrich	1-Bromodecane-d21	Isotopic Purity: 98 atom % D, Molecular Weight: 242.31, Density: 1.166 g/mL at 25 °C
Cambridge Isotope Laboratories, Inc.	1-Bromodecane (D ₂₁ , 98%) / DLM-3097-1	Chemical Purity: 95%, Molecular Weight: 242.31, Labeled CAS: 98195-39-2
CDN Isotopes	1-Bromodecane-d21 / D-0517	Isotopic Enrichment: 98 atom % D, Molecular Weight: 242.31, Labeled CAS: 98195-39-2
Eurisotop	1-BROMODECANE (D ₂₁ , 98%)	Distributes Cambridge Isotope Laboratories product
Analytical Standard Solutions (A2S)	Bromodecane-1 D ₂₁ / B515	Molecular Weight: 242.31, Labeled CAS: 98195-39-2

Experimental Protocols and Applications

Application Overview:

1-Bromodecane-d21 is not a biologically active molecule and is therefore not involved in signaling pathways. Its primary application is as an internal standard for quantitative analysis of 1-bromodecane or related compounds using techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). The deuteration provides a distinct mass shift (M+21) from the unlabeled compound, allowing for its differentiation and use as a spike-in control to account for sample loss during preparation and instrumental variability.

General Experimental Protocol for Quantitative Analysis using a Deuterated Internal Standard:

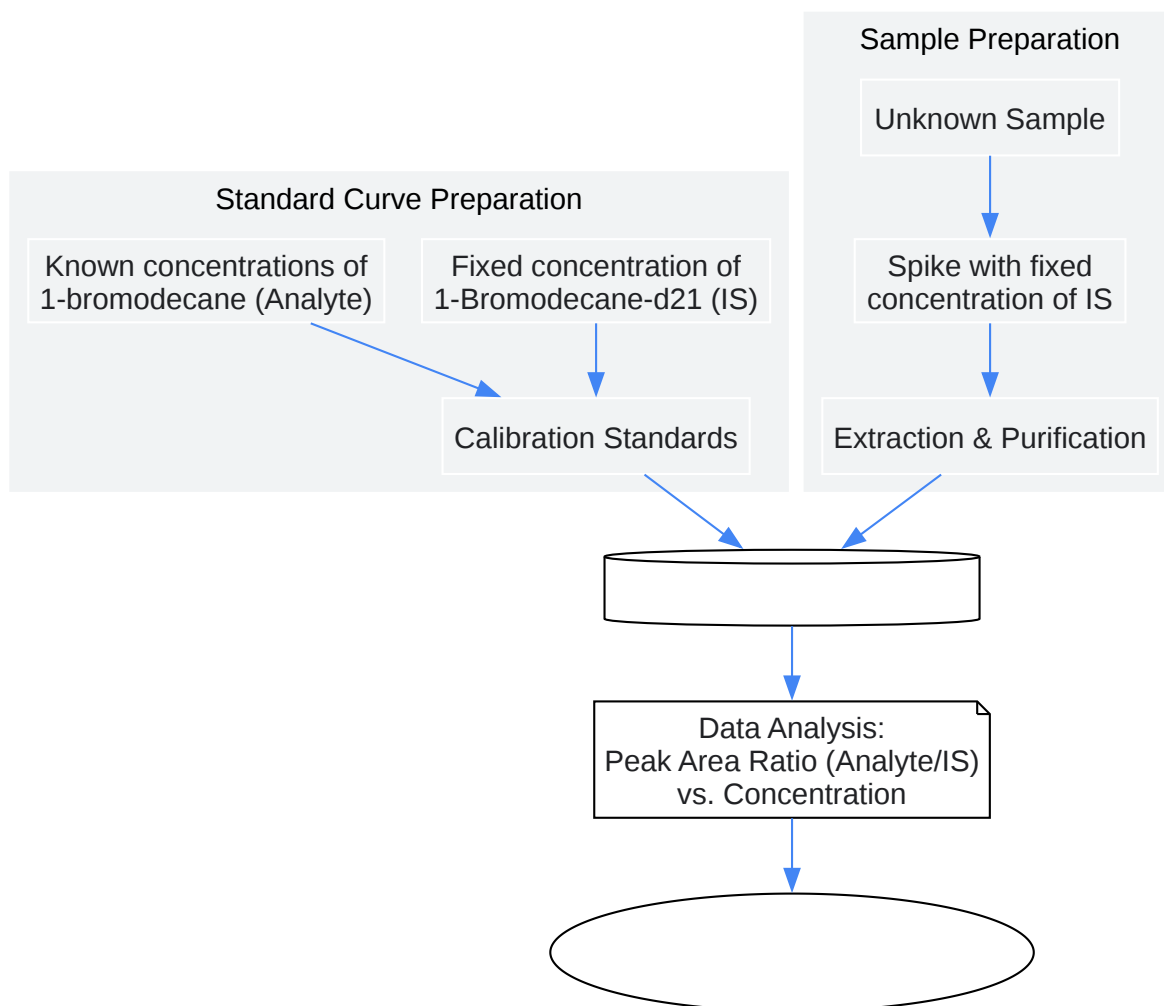
While specific protocols are application-dependent, a general workflow for using **1-Bromodecane-d21** as an internal standard is as follows:

- **Standard Curve Preparation:** A series of calibration standards are prepared containing known concentrations of the unlabeled analyte (1-bromodecane) and a fixed concentration of the deuterated internal standard (**1-Bromodecane-d21**).
- **Sample Preparation:** The biological or environmental sample to be analyzed is spiked with the same fixed concentration of **1-Bromodecane-d21** as used in the calibration standards. This is followed by extraction and purification steps to isolate the analyte and internal standard.
- **Instrumental Analysis:** The prepared calibration standards and samples are then analyzed by GC-MS or LC-MS. The instrument is set to monitor the mass-to-charge ratio (m/z) of both the analyte and the deuterated internal standard.
- **Data Analysis:** The peak area ratio of the analyte to the internal standard is calculated for each calibration standard and plotted against the analyte concentration to generate a standard curve. The concentration of the analyte in the unknown samples is then determined by interpolating their peak area ratios onto this standard curve.

Visualizations

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for using a deuterated internal standard, such as **1-Bromodecane-d21**, in a quantitative mass spectrometry experiment.

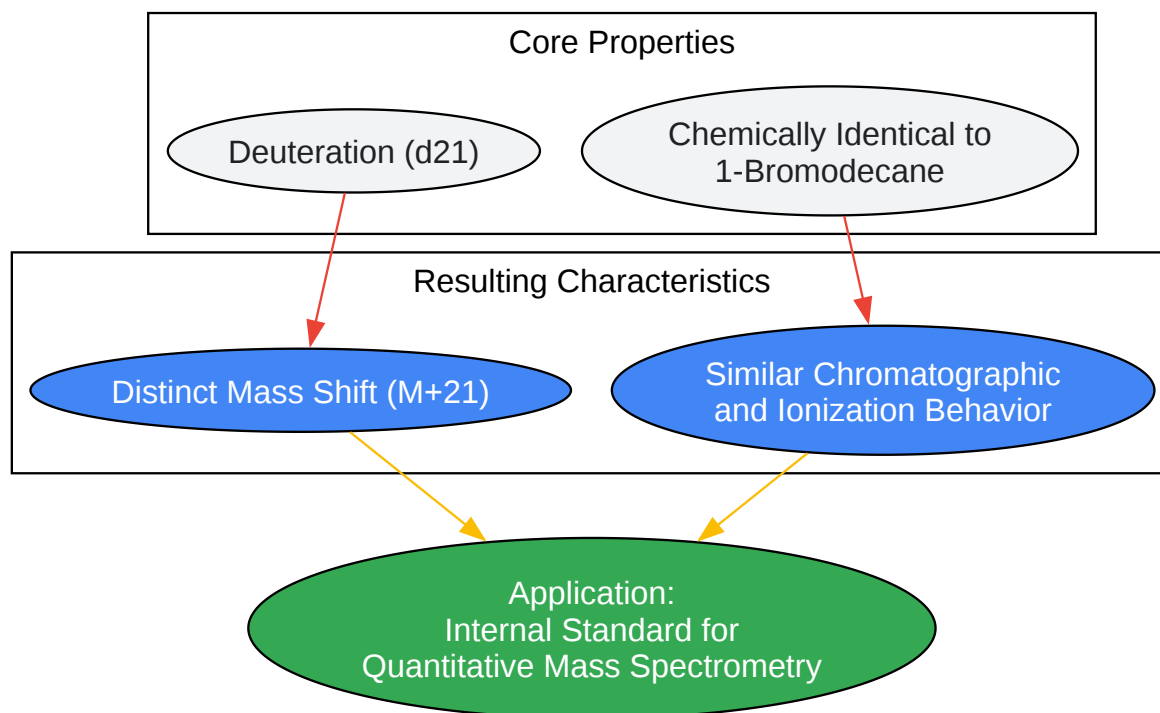


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Workflow for quantitative analysis using a deuterated internal standard.

Logical Relationship of Compound Properties

This diagram shows the relationship between the fundamental properties of **1-Bromodecane-d21** and its primary application.



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Relationship between properties and application of **1-Bromodecane-d21**.

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References

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- 2. cdnisotopes.com [cdnisotopes.com]
- 3. 1-BROMODECANE | Eurisotop [eurisotop.com]
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